

Next-Generation Engineering Thermoplastics: SuFEx-Enabled Synthesis of High-Performance Polysulfates

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Compound of Interest

Compound Name:	<i>4,4'-Dihydroxydiphenyl sulfone bisfluorosulfinate</i>
CAS No.:	42158-98-5
Cat. No.:	B15088215

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Abstract

This application note details the protocol for synthesizing high-performance polysulfates using Sulfur-Fluoride Exchange (SuFEx) click chemistry. Unlike traditional polycarbonates, polysulfates exhibit superior hydrolytic stability and chemical resistance while maintaining high transparency and mechanical strength. This guide provides a self-validating workflow for the preparation of bis(fluorosulfate) monomers using the solid reagent AISF, followed by DBU-catalyzed polycondensation. We also demonstrate post-polymerization modification, a critical feature for biomedical applications such as drug-eluting coatings.

Introduction: The "Sleeping Beauty" of Polymer Chemistry

The fluorosulfate group (

) was long considered inert due to its resistance to reduction, oxidation, and hydrolysis. However, under specific catalytic conditions (SuFEx), it displays near-perfect reactivity with silyl ethers or phenols. This unique "sleeping beauty" reactivity allows for the synthesis of Polysulfates—polymers that structurally mimic polycarbonates but possess the robust backbone.

Key Advantages:

- **hydrolytic Stability:** Resistant to acidic/basic degradation that plagues polyesters.
- **Thermal Performance:** Decomposition temperatures () often exceeding 400°C.
- **Functionalization:** Unreacted end-groups serve as "handles" for covalent drug attachment.

Monomer Synthesis: Preparation of BPA-Bis(fluorosulfate)[1]

Safety Note: While industrial synthesis uses sulfuryl fluoride gas (

), this protocol utilizes AISF ([4-(Acetylamino)phenyl]imidodisulfuryl difluoride), a bench-stable solid reagent, to eliminate gas cylinder hazards in R&D environments.

Materials

- Bisphenol A (BPA) (>99%)
- AISF (SuFEx-IT reagent)[1][2]
- DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene)[3][4][5]
- Dichloromethane (DCM), anhydrous
- 1M HCl and Brine for workup

Protocol

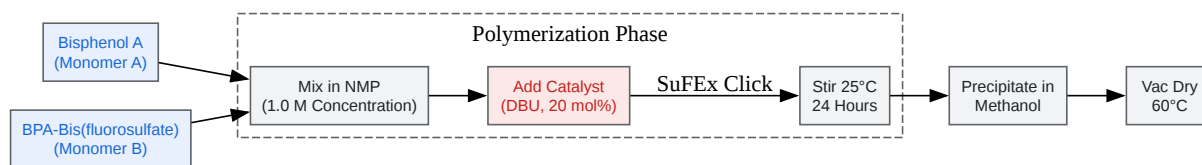
- **Dissolution:** In a round-bottom flask, dissolve Bisphenol A (10 mmol, 2.28 g) in DCM (50 mL).

- Reagent Addition: Add AISF (22 mmol, 2.2 equiv) to the stirring solution.
- Activation: Dropwise add DBU (25 mmol, 2.5 equiv) at 0°C. The reaction is exothermic; maintain temperature <10°C during addition.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2 hours.
 - Checkpoint: Monitor via TLC (Hexane/EtOAc 8:1). The starting phenol spot should disappear.
- Workup: Wash the organic layer with 1M HCl (mL) to remove DBU and byproduct acetanilide. Wash with brine, dry over , and concentrate.
- Purification: Recrystallize from Hexane/DCM or pass through a short silica plug.
 - Yield Target: >95% White crystalline solid.
 - Validation:
NMR should show a singlet around +38-40 ppm (vs).

Polymerization Protocol: DBU-Catalyzed Polycondensation[1][5][6]

This step utilizes the interface between a bis-phenol and the bis-fluorosulfate synthesized above.[3]

Experimental Workflow Diagram



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Figure 1: Step-growth polymerization workflow for SuFEx polysulfates. Note the mild conditions compared to traditional phosgene-based polycarbonate synthesis.

Detailed Methodology

- **Stoichiometry Control:** Accurately weigh BPA (1.00 equiv) and BPA-Bis(fluorosulfate) (1.00 equiv).
 - **Critical Insight:** Unlike radical polymerization, step-growth requires perfect 1:1 stoichiometry to achieve high molecular weight (Carothers equation).
- **Solvation:** Dissolve both monomers in N-Methyl-2-pyrrolidone (NMP) to a concentration of 1.0 M.
 - **Why NMP?** Polar aprotic solvents stabilize the transition state and solubilize the growing polymer chain, preventing premature precipitation.
- **Catalysis:** Add DBU (20 mol%). Flush the headspace with nitrogen.
- **Reaction:** Stir at room temperature for 24 hours. The solution will become noticeably viscous.
- **Termination & Isolation:** Pour the viscous solution slowly into a 10-fold excess of vigorously stirring methanol. The polysulfate will precipitate as white fibers or powder.
- **Purification:** Filter, wash with methanol, and dry under vacuum at 60°C for 12 hours.

Characterization & Performance Metrics

Structural Validation

- NMR: Broadening of aromatic peaks indicates polymerization.
- GPC (Gel Permeation Chromatography): Expected

(Number Average Molecular Weight) > 50 kDa; Polydispersity Index (PDI) ~1.8–2.0.

Performance Comparison Table

Property	BPA-Polycarbonate (Standard)	BPA-Polysulfate (SuFEx)	Experimental Note
Glass Transition ()	147°C	~150°C	Comparable thermal processing window.
Decomposition ()	450°C	480°C	Superior thermal stability due to S-O bond strength.
Hydrolytic Stability	Degrades in strong base	Stable	Resistant to 1M NaOH (24h).
Chemical Resistance	Soluble in DCM, THF	Soluble in DMF, NMP	Higher solvent resistance requires polar solvents.

Post-Polymerization Modification (Biomedical Application)

For drug development professionals, the SuFEx backbone offers a unique advantage: Orthogonality. If a slight excess of bis(fluorosulfate) is used, the polymer chain ends will be

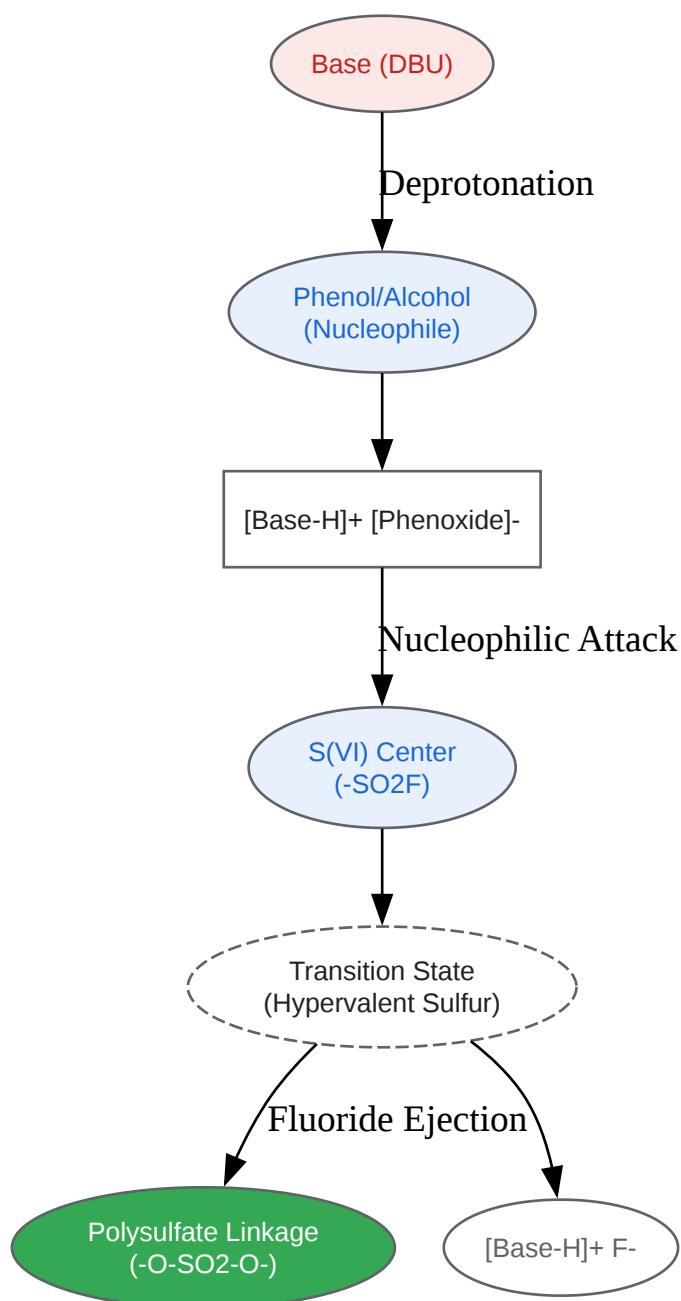
. These can be reacted with amine-containing drugs or peptides.

Modification Protocol

- Dissolution: Dissolve the SuFEx polymer in DMF.
- Functionalization: Add an amine-functionalized payload (e.g., a fluorescent dye or drug mimic) (1.5 equiv relative to estimated end-groups).

- Catalysis: Add 5 mol% BEMP (a phosphazene base, milder than DBU for sensitive payloads).
- Result: The end-groups convert to sulfamates (), covalently tethering the payload.

Mechanistic Pathway[1]



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Figure 2: Mechanistic cycle of base-promoted SuFEx. The fluoride ejection drives the reaction to completion, forming the stable sulfate linkage.

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